

Application Note: Utilizing UCT943 in Parasite Reduction Ratio Assays

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Compound of Interest

Compound Name: UCT943
Cat. No.: B15619827

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Introduction

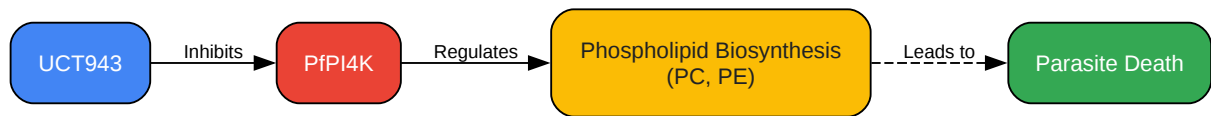
UCT943 is a potent, next-generation inhibitor of *Plasmodium falciparum* phosphatidylinositol 4-kinase (PI4K), a critical enzyme for parasite development and survival.[1][2][3] As a promising antimalarial candidate, **UCT943** demonstrates broad activity across various life cycle stages of the parasite, including asexual blood stages, transmission stages, and liver stages.[1][3][4][5] This application note provides a detailed protocol for utilizing **UCT943** in in vitro Parasite Reduction Ratio Assays (PRRAs) to quantify its cytotoxic activity against *Plasmodium falciparum*.

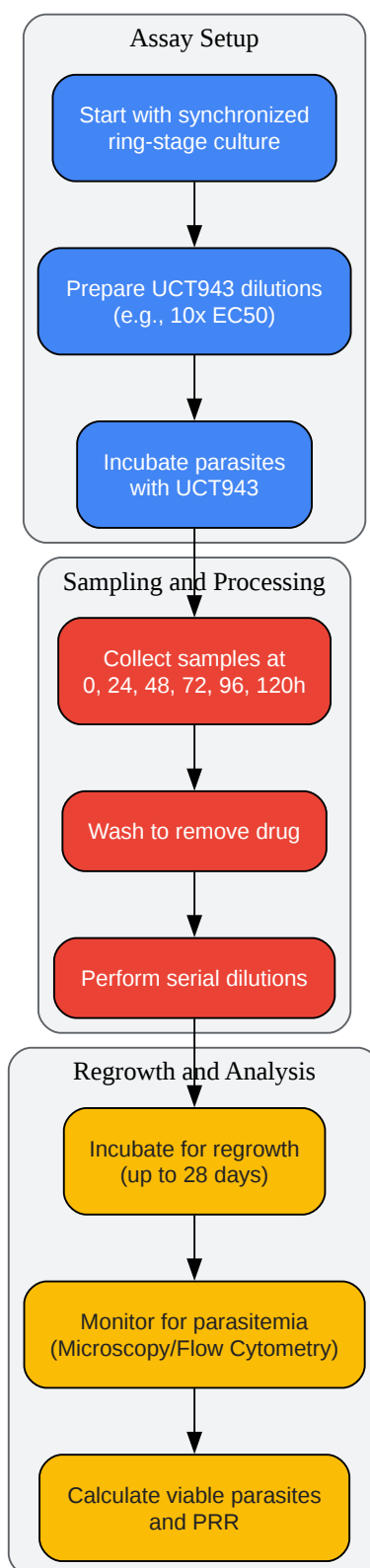
The PRRA is a crucial tool for evaluating the rate and extent of parasite killing by an antimalarial compound, offering more detailed pharmacodynamic insights than standard growth inhibition assays.[6][7][8][9] This assay determines the log reduction in viable parasites over a specific time, providing key parameters such as the lag phase and the parasite reduction ratio.

Mechanism of Action of UCT943

UCT943 exerts its antiplasmodial effect by inhibiting PfPI4K, which plays a vital role in the parasite's intracellular signaling and membrane trafficking.[1][2][10] Inhibition of PfPI4K disrupts essential processes such as phospholipid biosynthesis, affecting the formation of

phosphatidylcholine (PC) and phosphatidylethanolamine (PE).[10] This disruption of cellular homeostasis ultimately leads to parasite death.





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References

- 1. UCT943, a Next-Generation Plasmodium falciparum PI4K Inhibitor Preclinical Candidate for the Treatment of Malaria - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. UCT-943 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 3. UCT943, a Next-Generation Plasmodium falciparum PI4K Inhibitor Preclinical Candidate for the Treatment of Malaria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. New candidate UCT 943 | Medicines for Malaria Venture [mmv.org]
- 5. researchgate.net [researchgate.net]
- 6. The Parasite Reduction Ratio (PRR) Assay Version 2: Standardized Assessment of Plasmodium falciparum Viability after Antimalarial Treatment In Vitro - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. The Parasite Reduction Ratio (PRR) Assay Version 2: Standardized Assessment of Plasmodium falciparum Viability after Antimalarial Treatment In Vitro: Full Paper PDF & Summary | Bohrium [bohrium.com]
- 8. The Parasite Reduction Ratio (PRR) Assay Version 2: Standardized Assessment of Plasmodium falciparum Viability after Antimalarial Treatment In Vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The Parasite Reduction Ratio (PRR) Assay Version 2: Standardized Assessment of Viability after Antimalarial Treatment In Vitro | Medicines for Malaria Venture [mmv.org]
- 10. PI4-kinase and PfCDPK7 signaling regulate phospholipid biosynthesis in Plasmodium falciparum | EMBO Reports [link.springer.com]
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